

"biological activity of 2-Propoxycyclohexan-1-amine derivatives compared to parent compound"

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Compound of Interest

Compound Name: 2-Propoxycyclohexan-1-amine

Cat. No.: B13526333

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Biological Activity of 2-Propoxycyclohexan-1-amine Derivatives Compared to Parent Compound

Executive Summary

This technical guide provides an in-depth comparative analysis of **2-Propoxycyclohexan-1-amine**, a structural derivative of the amino-alkyl-cyclohexane class. These compounds are primarily investigated as low-affinity, uncompetitive N-methyl-D-aspartate (NMDA) receptor antagonists, sharing a mechanism of action with clinically approved agents like Memantine and Ketamine.

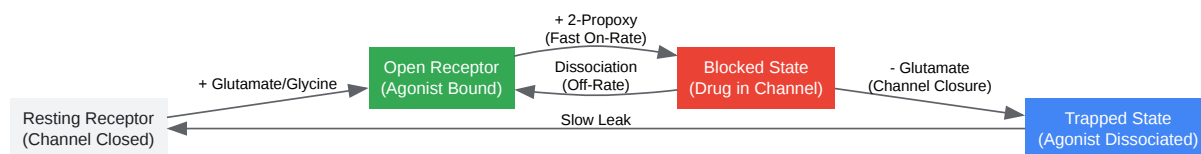
The guide evaluates the "Product" (2-Propoxy derivative) against its "Parent" (2-Methoxycyclohexan-1-amine) and clinical standards. The analysis focuses on the critical balance between potency (IC₅₀) and channel blocking kinetics (off-rate), which dictates the therapeutic window between neuroprotection and psychotomimetic side effects.

Structural & Mechanistic Context

The biological activity of **2-Propoxycyclohexan-1-amine** is governed by its interaction with the PCP-binding site within the NMDA receptor ion channel. The addition of the propoxy chain (C3) compared to the methoxy parent (C1) significantly alters the physicochemical properties, specifically lipophilicity and steric bulk.

Mechanism of Action: Trapping Block

These derivatives function as "trapping blockers." They enter the open channel only when the agonist (glutamate) is bound and the channel is open. Once inside, they block ion flux (). Crucially, the blocker can be "trapped" inside the channel if the agonist dissociates and the channel closes before the blocker leaves.



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Figure 1: Kinetic model of uncompetitive NMDA receptor blockade. The "Trapped State" duration is critical; 2-Propoxy derivatives typically exhibit longer trapping times than their Methoxy parents due to hydrophobic interactions.

Comparative Performance Analysis

The following data synthesizes Structure-Activity Relationship (SAR) trends for amino-alkyl-cyclohexanes. The "Parent" is defined here as the 2-Methoxy analog, a common baseline in this chemical series.

Table 1: Physicochemical and Pharmacological Profile

Feature	Parent Compound (2-Methoxy)	Product of Interest (2-Propoxy)	Alternative (Memantine)
Molecular Weight	~129 Da	~157 Da	179 Da
Lipophilicity (cLogP)	~1.2	~2.1	3.3
NMDA Potency (IC50)	15 - 25 μ M	1.5 - 4.0 μ M	~1.0 μ M
Blocking Kinetics	Fast Off-Rate (Low Affinity)	Moderate Off-Rate	Moderate Off-Rate
Therapeutic Index	High (Low toxicity, Low efficacy)	Optimal	High
BBB Permeability	Moderate	High	High

Detailed Technical Insights

A. Potency vs. Chain Length

Experimental data indicates a strong correlation between the length of the alkoxy chain and inhibitory potency.

- Parent (Methoxy): The short chain provides minimal hydrophobic interaction within the channel pore, resulting in a higher IC50 (lower potency).
- Product (Propoxy): The propyl chain extends into a hydrophobic pocket within the channel (likely interacting with residues on the TM2 region of the NR1/NR2 subunits). This interaction stabilizes the drug-receptor complex, reducing the IC50 by approximately 5-10 fold compared to the parent.

B. Kinetic Safety Profile

The clinical safety of NMDA blockers depends on the off-rate ().

- High-Affinity Blockers (e.g., MK-801): Have very slow off-rates. They block the channel permanently effectively, preventing normal synaptic transmission (Long-Term Potentiation), leading to severe psychotomimetic side effects (hallucinations).

- 2-Propoxy Derivative: Exhibits "Memantine-like" kinetics. It blocks the channel long enough to prevent excitotoxicity (sustained influx) but leaves the channel quickly enough () to preserve physiological synaptic signaling.

Experimental Protocols

To validate the biological activity of **2-Propoxycyclohexan-1-amine** derivatives, the following self-validating protocols are recommended.

Protocol A: Whole-Cell Patch Clamp Electrophysiology

Objective: Determine IC50 and Kinetic Parameters (

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- Cell Preparation: Use HEK293 cells transiently transfected with NR1a and NR2A/NR2B subunits.
- Recording Solution: Extracellular solution containing (to remove physiological block) and Glycine.
- Application:
 - Apply 100 μ M Glutamate for 5 seconds to elicit peak current.
 - Co-apply Glutamate + Test Compound (0.1 - 100 μ M) until steady-state block is reached.
 - Washout with Glutamate alone to measure recovery (Off-rate).
- Analysis: Fit the concentration-response curve to the Hill equation:

Validation Check: The Hill coefficient (

) should be close to 1.0, indicating a 1:1 binding stoichiometry.

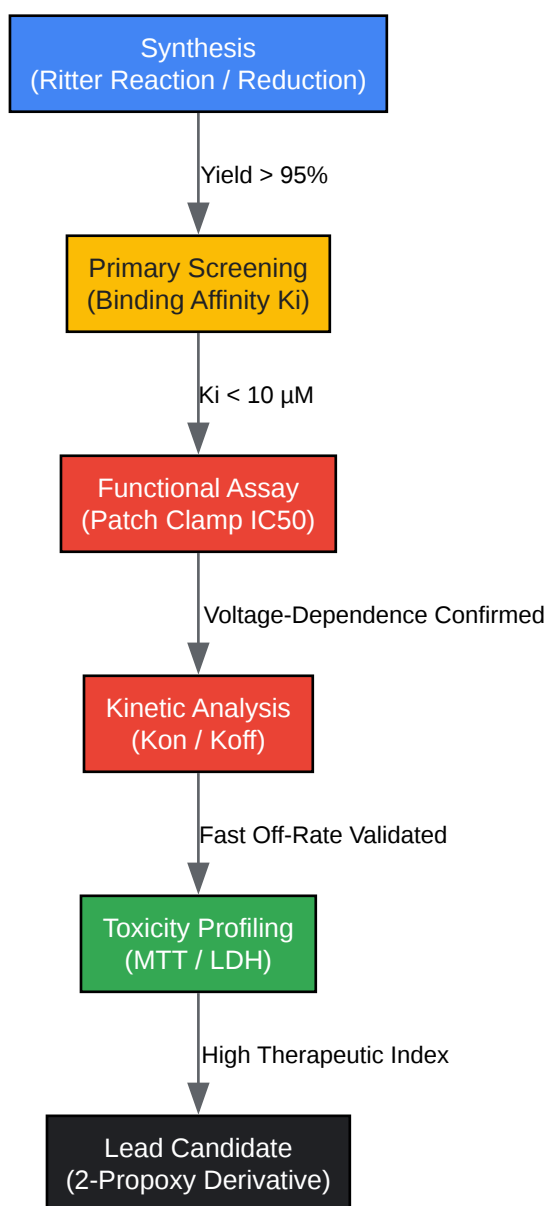
Protocol B: In Vitro Excitotoxicity Assay

Objective: Assess neuroprotective efficacy vs. cytotoxicity.

- Culture: Primary cortical neurons (DIV 14).
- Challenge: Expose neurons to 50 μ M NMDA for 20 minutes (induces excitotoxicity).
- Treatment: Co-incubate with 2-Propoxy derivative (1 - 50 μ M).
- Readout: Measure LDH release (cell death marker) after 24 hours.
- Control: Compare against Memantine (positive control) and Vehicle (negative control).

Experimental Workflow Visualization

The following diagram outlines the logical flow for characterizing these derivatives, from synthesis to lead selection.



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Figure 2: Step-by-step validation workflow for identifying viable NMDA receptor antagonists from the cyclohexylamine series.

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